A Comprehensive Technical Guide to N-(2-Isopropylphenyl)-2-nitrobenzamide

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Compound of Interest

Compound Name:	*N-(2-Isopropylphenyl)-2-nitrobenzamide*
CAS No.:	*102630-99-9*
Cat. No.:	*B11970736*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth technical overview of **N-(2-Isopropylphenyl)-2-nitrobenzamide**, a compound of interest for its potential applications in medicinal chemistry and materials science. While a specific CAS (Chemical Abstracts Service) number for this compound is not publicly cataloged as of the latest database reviews, this document synthesizes available data on its constituent moieties and analogous structures to provide a robust framework for its study and application.

Introduction and Chemical Identity

N-(2-Isopropylphenyl)-2-nitrobenzamide is an aromatic amide derivative. Its structure is characterized by a 2-nitrobenzamide core linked to a 2-isopropylphenyl group via an amide bond. The presence of the nitro group, a potent electron-withdrawing moiety, and the sterically hindering isopropyl group are expected to confer unique electronic and conformational properties to the molecule. These features make it a compelling candidate for investigation in various fields, particularly in the development of novel therapeutic agents and functional

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organic materials. The nitro group is a known pharmacophore in many bioactive compounds, contributing to antimicrobial, anti-inflammatory, and even antitumoral activities.[1][2] The benzamide scaffold is also a cornerstone in medicinal chemistry, appearing in a wide array of approved drugs.[3]

Physicochemical Properties

The physicochemical properties of **N-(2-Isopropylphenyl)-2-nitrobenzamide** have been predicted based on its chemical structure, drawing from computational models and data from analogous compounds.[4] A summary of these properties is presented in the table below.

Property	Predicted Value	Reference
Molecular Formula	C16H16N2O3	[4]
Molecular Weight	284.31 g/mol	[4]
Monoisotopic Mass	284.1161 Da	[4]
XlogP	3.7	[4]
Appearance	Expected to be a crystalline solid	Inferred from similar benzamide structures
Solubility	Predicted to be soluble in organic solvents like DMSO, DMF, and chlorinated solvents.	Inferred from structural analysis
Melting Point	Not experimentally determined.	-
Boiling Point	Not experimentally determined.	-

Synthesis of N-(2-Isopropylphenyl)-2-nitrobenzamide

The synthesis of **N-(2-Isopropylphenyl)-2-nitrobenzamide** can be achieved through the amidation of 2-nitrobenzoyl chloride with 2-isopropylaniline. This is a standard and reliable method for forming amide bonds. The causality behind this experimental choice lies in the high

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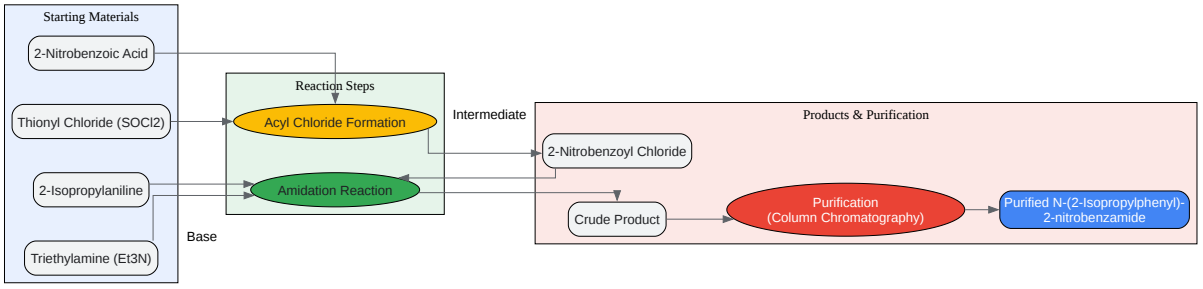
reactivity of the acyl chloride, which readily undergoes nucleophilic acyl substitution with the amine.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **N-(2-Isopropylphenyl)-2-nitrobenzamide**.

Detailed Experimental Protocol

Step 1: Synthesis of 2-Nitrobenzoyl Chloride

This protocol is adapted from established methods for the synthesis of acyl chlorides from carboxylic acids.[5][6]

- Reagents and Materials:
  - 2-Nitrobenzoic acid (1 equivalent)

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- Thionyl chloride ($SOCl_2$) (2-3 equivalents)
- Anhydrous toluene or dichloromethane (DCM) as solvent
- Round-bottom flask with a reflux condenser and a gas outlet to a scrubber
- Heating mantle
- Rotary evaporator

- Procedure:
  - In a fume hood, add 2-nitrobenzoic acid to a round-bottom flask.
  - Add the solvent (e.g., toluene) to the flask.
  - Slowly add thionyl chloride to the suspension at room temperature with stirring.
  - Heat the reaction mixture to reflux for 2-4 hours. The progress of the reaction can be monitored by the cessation of gas evolution (HCl and SO_2).
  - After the reaction is complete, allow the mixture to cool to room temperature.
  - Remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator. The crude 2-nitrobenzoyl chloride is obtained as an oil or a low-melting solid and can be used in the next step without further purification. Caution: 2-nitrobenzoyl chloride is shock-sensitive and can decompose, sometimes violently, upon heating.[7][8] Distillation should be performed with extreme care.

Step 2: Synthesis of **N-(2-Isopropylphenyl)-2-nitrobenzamide**

This amidation protocol is a standard procedure for the synthesis of benzamides.[3][9]

- Reagents and Materials:
  - 2-Nitrobenzoyl chloride (1 equivalent, from Step 1)
  - 2-Isopropylaniline (1 equivalent)

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- Triethylamine (Et_3N) or another non-nucleophilic base (1.1 equivalents)
- Anhydrous dichloromethane (DCM) or tetrahydrofuran (THF) as solvent
- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Ice bath

- Procedure:
  - Dissolve 2-isopropylaniline and triethylamine in the anhydrous solvent in a round-bottom flask and cool the mixture in an ice bath.
  - Dissolve the crude 2-nitrobenzoyl chloride from Step 1 in a minimal amount of the same anhydrous solvent and place it in a dropping funnel.
  - Add the 2-nitrobenzoyl chloride solution dropwise to the stirred amine solution over 30 minutes, maintaining the temperature at 0-5 °C.
  - After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for an additional 2-4 hours.
  - Monitor the reaction progress by thin-layer chromatography (TLC).
  - Upon completion, quench the reaction by adding water.
  - Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent (e.g., DCM).
  - Combine the organic layers and wash successively with dilute HCl, saturated $NaHCO_3$ solution, and brine.
  - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to obtain the crude product.
- Purification:

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- The crude **N-(2-Isopropylphenyl)-2-nitrobenzamide** can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) or by recrystallization from an appropriate solvent (e.g., ethanol or ethyl acetate/hexanes).

Potential Applications in Research and Drug Development

The unique structural features of **N-(2-Isopropylphenyl)-2-nitrobenzamide** suggest several avenues for investigation in drug discovery and materials science.

- Antiparasitic Agents: The benzamide scaffold is present in several antiparasitic drugs. The introduction of a nitro group, a known pharmacophore in this field, could lead to compounds with activity against kinetoplastid parasites such as Trypanosoma and Leishmania.[10]

- Anti-inflammatory and Immunomodulatory Agents: Certain benzamide derivatives have demonstrated anti-inflammatory and immunomodulatory properties.[3] The nitro group can also contribute to anti-inflammatory effects.[2] Therefore, this compound could be a lead for developing novel treatments for inflammatory and autoimmune diseases.

- Anticancer Therapeutics: The nitro group is a component of some anticancer drugs, where it can be bioreduced in hypoxic tumor environments to generate cytotoxic species.[11] The N-phenylbenzamide core has also been explored for its anticancer potential.

- Organic Materials: The aromatic and polar nature of the molecule suggests potential applications in the development of organic electronic materials, such as organic light-emitting diodes (OLEDs) or organic photovoltaics (OPVs), where charge transport properties are crucial.

Conclusion

N-(2-Isopropylphenyl)-2-nitrobenzamide represents a promising chemical entity with a range of potential applications. This guide provides a comprehensive theoretical framework for its synthesis and characterization, drawing upon established chemical principles and data from structurally related compounds. Further experimental validation of its properties and biological activities is warranted to fully explore its potential in scientific research and development.

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References

- PubChemLite. **N-(2-isopropylphenyl)-2-nitrobenzamide** (C16H16N2O3).
- PubChemLite. N-(2-isopropylphenyl)-2-methyl-3-nitrobenzamide (C17H18N2O3).
- PrepChem.com. Synthesis of 2-nitrobenzoyl chloride.
- ChemicalBook. 2-Nitrobenzoyl chloride synthesis.
- PubChem. 2-Nitro-N-Phenylbenzamide | C13H10N2O3 | CID 720051.
- Organic Syntheses. p-NITROBENZOYL CHLORIDE.
- ECHEMI. 2-nitrobenzoyl chloride.
- Sigma-Aldrich. 2-Nitrobenzamide 98 610-15-1.
- CompTox Chemicals Dashboard. 4-methyl-N-(2-nitrophenyl)benzamide.
- PubChem. 2-Nitrobenzamide | C7H6N2O3 | CID 11876.
- ChemScene. 5440-69-7 | N-Isopropylbenzamide.
- PubChem. 2-Nitrobenzoyl chloride | C7H4ClNO3 | CID 11875.
- PubChem. N-Isopropyl-3-nitrobenzamide | C10H12N2O3 | CID 347742.
- Semantic Scholar. Synthesis and Biophysical and Biological Studies of N-Phenylbenzamide Derivatives Targeting Kinetoplastid Parasites.
- CiteSeerX. A New Approach to the Synthesis of 2-Nitrobenzaldehyde. Reactivity and Molecular Structure Studies.
- MDPI. N-(2,2-Diphenylethyl)-4-nitrobenzamide.
- The Royal Society of Chemistry. SUPPORTING INFORMATION Significance of reagent addition sequence in the amidation of carboxylic acids mediated by PPh3 and I2.
- Benchchem. Application Notes and Protocols: N-(1-hydroxypropan-2-yl)benzamide in Pharmaceutical Development.
- Google Patents. CA3220099A1 - (r)-n-ethyl-5-fluoro-n-isopropyl-2-((5-(2-(6-((2-methoxyethyl)(methyl)amino)-2-methylhexan-3-yl)-2,6-diazaspiro[3.4]octan-6-yl)-1,2,4-triazin-.
- MDPI. Synthesis and Structure-Activity Relationships of New 2-Phenoxybenzamides with Antiplasmodial Activity.
- Google Patents. US9440908B2 - Process for preparing N-(5-chloro-2-isopropylbenzyl)cyclopropanamine.
- ChemicalBook. 3-Bromo-N-isopropyl-5-nitrobenzamide CAS#: 941294-16-2.
- PMC. The Diverse Biological Activity of Recently Synthesized Nitro Compounds.
- ResearchGate. (PDF) The Role of Nitro Groups in Pharmaceuticals: Effects and Interactions with Biological Systems.

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Sources

- 1. mdpi.com [mdpi.com]
- 2. The Diverse Biological Activity of Recently Synthesized Nitro Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. PubChemLite - N-(2-isopropylphenyl)-2-nitrobenzamide (C16H16N2O3) [pubchemlite.lcsb.uni.lu]
- 5. prepchem.com [prepchem.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. echemi.com [echemi.com]
- 8. 2-Nitrobenzoyl chloride | C7H4ClNO3 | CID 11875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. rsc.org [rsc.org]
- 10. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 11. researchgate.net [researchgate.net]

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